

D-Erythrose-4-¹³C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: D-Erythrose-4-¹³C

Cat. No.: B12407368

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Introduction: D-Erythrose-4-¹³C is the stable isotope-labeled form of D-Erythrose, a four-carbon aldose sugar. The incorporation of a ¹³C isotope at the C4 position makes it an invaluable tool for researchers in biochemistry, drug development, and metabolic engineering. Its primary utility lies in its application as a tracer in metabolic flux analysis (MFA) studies, allowing for the precise tracking of carbon atoms through various biochemical pathways. This guide provides an in-depth overview of its chemical properties, structure, biological significance, and common experimental applications.

Chemical Properties and Structure

D-Erythrose-4-¹³C is a monosaccharide with the isotopic label on the carbon atom furthest from the aldehyde group. This specific labeling is crucial for tracing the fate of the carbon backbone in metabolic studies. The compound is typically supplied as a colorless to light yellow aqueous solution.^{[1][2]}

Table 1: General Chemical Properties of D-Erythrose-4-¹³C

Property	Value	Source
IUPAC Name	(2R,3R)-2,3,4-trihydroxy(4- ¹³ C)butanal	[3]
Molecular Formula	C ₃ ¹³ CH ₈ O ₄	
Molecular Weight	121.10 g/mol	[3]
CAS Number	90913-08-9	
Appearance	Liquid, Colorless to light yellow	
Canonical SMILES	--INVALID-LINK-- O)O">13CH2O	[3]
Storage	Solution, -20°C, 2 years	

Table 2: Computed Chemical and Physical Properties

Property	Value	Source
Exact Mass	121.04561357 Da	[3]
Monoisotopic Mass	121.04561357 Da	[3]
XLogP3	-2.2	[3]
Hydrogen Bond Donor Count	3	[3]
Hydrogen Bond Acceptor Count	4	[3]
Rotatable Bond Count	3	[3]
Topological Polar Surface Area	77.8 Å ²	[3]
Heavy Atom Count	8	[3]

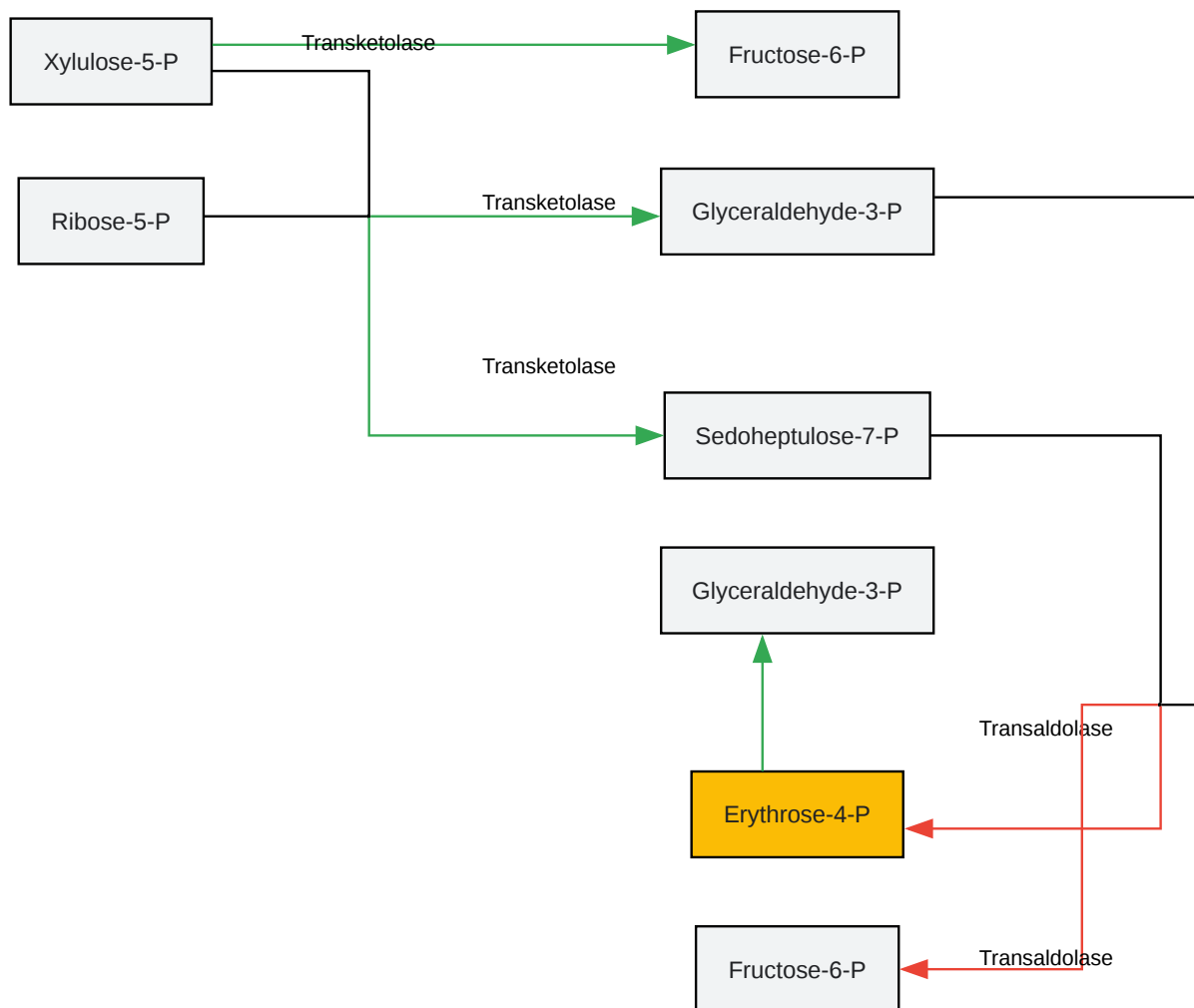
Biological Significance and Metabolic Pathways

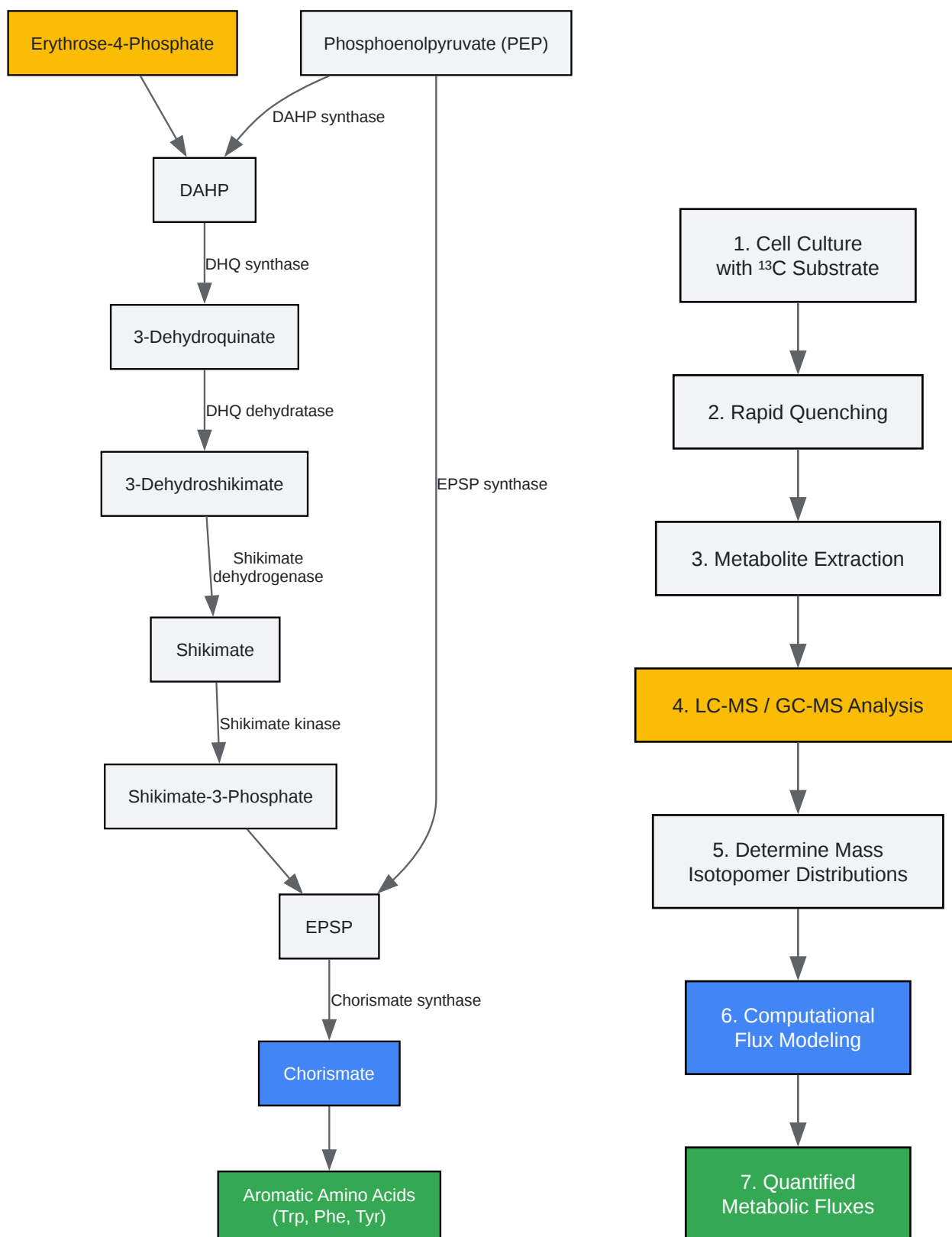
D-Erythrose, in its phosphorylated form (D-Erythrose-4-phosphate), is a critical intermediate in central carbon metabolism. It serves as a key node connecting the pentose phosphate pathway

(PPP) and the biosynthesis of aromatic compounds.[\[4\]](#)[\[5\]](#)

The Pentose Phosphate Pathway (PPP)

The PPP is a fundamental metabolic pathway that runs parallel to glycolysis. D-Erythrose-4-phosphate is a key intermediate in the non-oxidative phase of the PPP.[\[4\]](#) The enzymes transketolase and transaldolase catalyze the reversible interconversion of four-carbon (E4P), five-carbon (xylulose-5-phosphate, ribose-5-phosphate), three-carbon (glyceraldehyde-3-phosphate), six-carbon (fructose-6-phosphate), and seven-carbon (sedoheptulose-7-phosphate) sugar phosphates.[\[6\]](#) This allows the cell to balance its need for NADPH, nucleotide precursors, and intermediates for glycolysis.





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